

# KX2-361 comparison vincristine tubulin polymerization

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Kx2-361

CAS No.: 897016-26-1

Cat. No.: S548108

Get Quote

## KX2-361 vs. Vincristine: A Comparative Overview

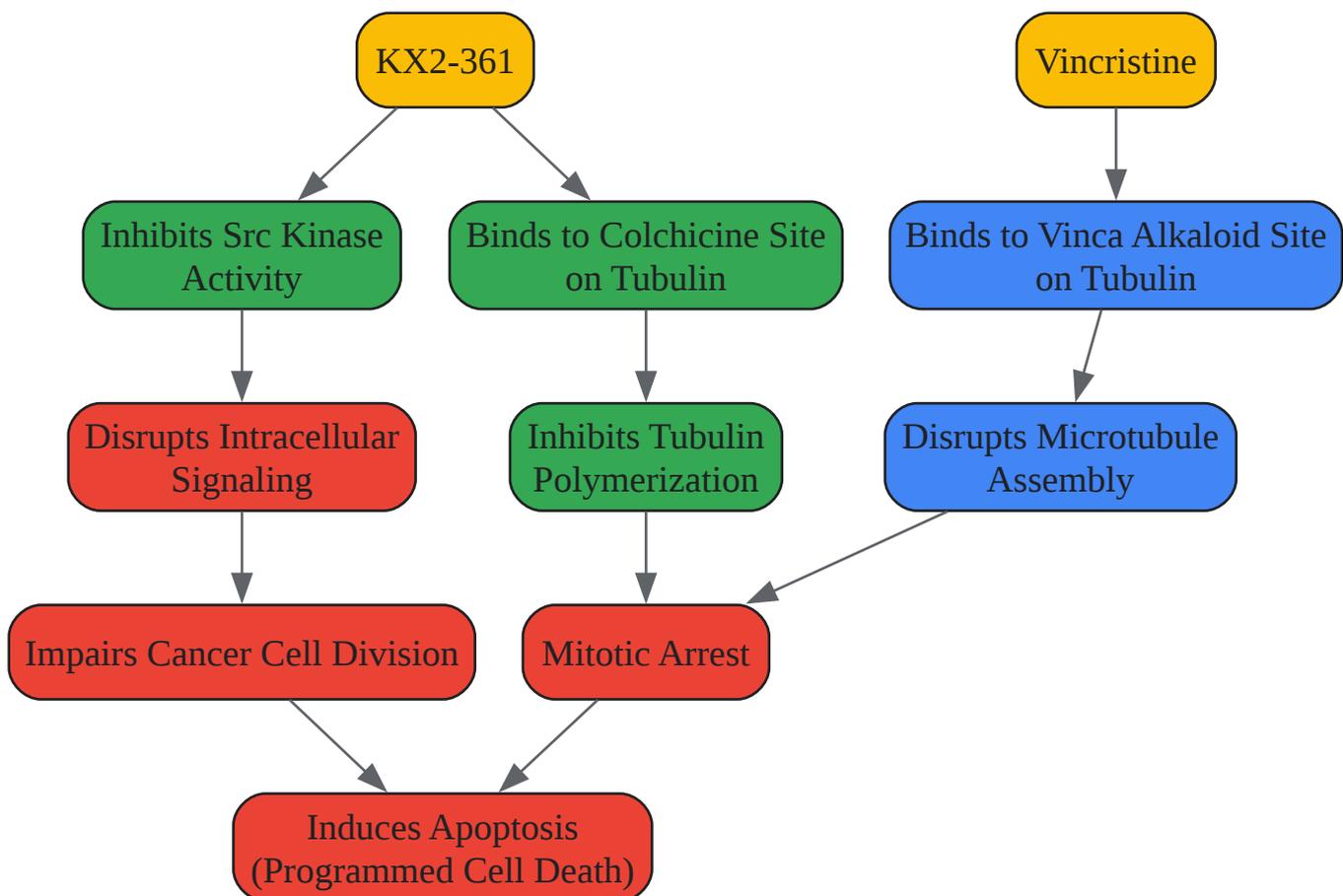
Feature	KX2-361	Vincristine
Primary Mechanism	Dual inhibitor of Tubulin Polymerization and Src kinase [1]	Inhibitor of Tubulin Polymerization [2] [3]
Binding Site on Tubulin	Binds to the <b>Colchicine site</b> [4]	Binds to the <b>Vinca alkaloid site</b> [4]
Key Pharmacological Advantage	Orally bioavailable and readily crosses the Blood-Brain Barrier (BBB) [1]	Does not reliably cross the BBB; must be administered intravenously [2] [3]
Reported Experimental Models	Syngeneic orthotopic GL261 murine glioblastoma model [1]	Widespread use in various cancers; data shown for acute lymphocytic leukemia (ALL), lymphoma, and neuroblastoma [2]
Therapeutic Evidence	Provides long-term survival in an immune-competent glioblastoma mouse model [1]	A standard component of combination chemotherapeutic regimens for multiple cancers [2]

## Detailed Mechanisms and Experimental Data

### Mechanism of Action and Binding

- **KX2-361**: This compound is a **dual-action inhibitor**. It binds directly to tubulin to prevent its polymerization into microtubules and simultaneously inhibits Src kinase, a protein involved in multiple signaling pathways that promote cancer cell survival and proliferation [1]. Crucially, it binds to the **colchicine site** on tubulin [4].
- **Vincristine**: As a classic vinca alkaloid, vincristine's primary mechanism is to bind to the **vinca site** on tubulin, disrupting microtubule assembly. This leads to mitotic arrest and ultimately, apoptosis (programmed cell death) in rapidly dividing cells [2] [3].

The following diagram illustrates the distinct pathways through which **KX2-361** and vincristine exert their effects.



[Click to download full resolution via product page](#)

## Key Experimental Models and Findings

- **KX2-361**: Its efficacy was demonstrated in a syngeneic orthotopic **GL261 murine glioblastoma model**. The study showed that **KX2-361** provided **long-term survival** and that this effect was dependent on an intact adaptive immune system, suggesting it works in concert with the body's immune response to control tumors [1]. The activity was confirmed using high-content imaging in a CRISPR-edited cell line with fluorescently tagged  $\beta$ -tubulin [4].
- **Vincristine**: It has a long and established history in oncology. It is a standard component of combination chemotherapy for **acute lymphoblastic leukemia (ALL), Hodgkin and non-Hodgkin lymphoma, neuroblastoma, and Wilms' tumor**, among others [2]. Its clinical use is, however, limited by severe peripheral neuropathy and the potential for drug resistance [5] [3].

## Implications for Research and Development

The distinct profiles of these two inhibitors highlight different potential applications:

- **KX2-361** represents a modern approach to cancer drug design. Its **oral bioavailability** and ability to cross the **blood-brain barrier** make it a compelling candidate for treating central nervous system (CNS) malignancies like glioblastoma, an area of high unmet need. Its dual mechanism of action may also help overcome resistance to single-target agents [1] [4].
- **Vincristine** remains a cornerstone of combination chemotherapy for numerous cancers, with a well-defined efficacy and safety profile. Current research focuses on understanding the genetic factors behind its dose-limiting neurotoxicity and mechanisms of drug resistance [5] [6].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. KX2-361: a novel orally bioavailable small molecule dual Src ... [pubmed.ncbi.nlm.nih.gov]
2. Monograph for Professionals - Drugs.com VinCRISTine [drugs.com]
3. - Wikipedia Vincristine [en.wikipedia.org]
4. Identification of Inhibitors of Tubulin Polymerization Using a ... [mdpi.com]

5. Polymorphisms of the vincristine pathway and response to ... [pmc.ncbi.nlm.nih.gov]

6. Colchicine Binding Site Tubulin Inhibitors Impair Vincristine ... [mdpi.com]

To cite this document: Smolecule. [KX2-361 comparison vincristine tubulin polymerization].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548108#kx2-361-comparison-vincristine-tubulin-polymerization]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com